

# Physical properties of Ethyl 2-ethylacetoacetate (boiling point, density)

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## Compound of Interest

Compound Name: Ethyl 2-ethylacetoacetate

Cat. No.: B146921

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An In-depth Technical Guide on the Physical Properties of **Ethyl 2-ethylacetoacetate**

This technical guide provides a comprehensive overview of the key physical properties of **Ethyl 2-ethylacetoacetate**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physical Properties of Ethyl 2-ethylacetoacetate

**Ethyl 2-ethylacetoacetate** is a colorless to almost colorless clear liquid. It is also known by other names such as 2-Acetylbutyric Acid Ethyl Ester and Ethyl 2-Acetylbutyrate. A summary of its key physical properties is presented in the table below.

## Data Summary

Physical Property	Value	Conditions	Source(s)
Boiling Point	190 °C	Atmospheric Pressure	
187-189 °C	743 mmHg	[1]	
87-189 °C	743 mmHg	[2]	
83-85 °C	10 mmHg	[3]	
Density	0.981 g/mL	at 25 °C	[1][2]
1.009 g/mL	Not Specified	[3]	
Specific Gravity	0.98	20/20 °C	
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	[3][4]	
Molecular Weight	158.19 g/mol	[4]	
Refractive Index	1.42	at 20 °C	
1.421	at 20 °C	[2]	
1.422	at 20 °C	[3]	
Flash Point	69 °C		
77 °C (170 °F)	[3]		

## Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid compound such as **Ethyl 2-ethylacetoacetate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For precise determination, especially for compounds that may decompose at high temperatures, vacuum distillation is often employed.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer port
- Condenser
- Receiving flask
- Heating mantle
- Vacuum pump and manometer
- Boiling chips or magnetic stirrer

Procedure:

- A sample of **Ethyl 2-ethylacetoacetate** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head.
- If performing a vacuum distillation, the vacuum pump is connected and the system is evacuated to the desired pressure (e.g., 10 mmHg).
- The sample is gradually heated using the heating mantle.
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

## Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.<sup>[5]</sup>

Apparatus:

- Electronic balance (analytical grade)
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer
- Constant temperature water bath

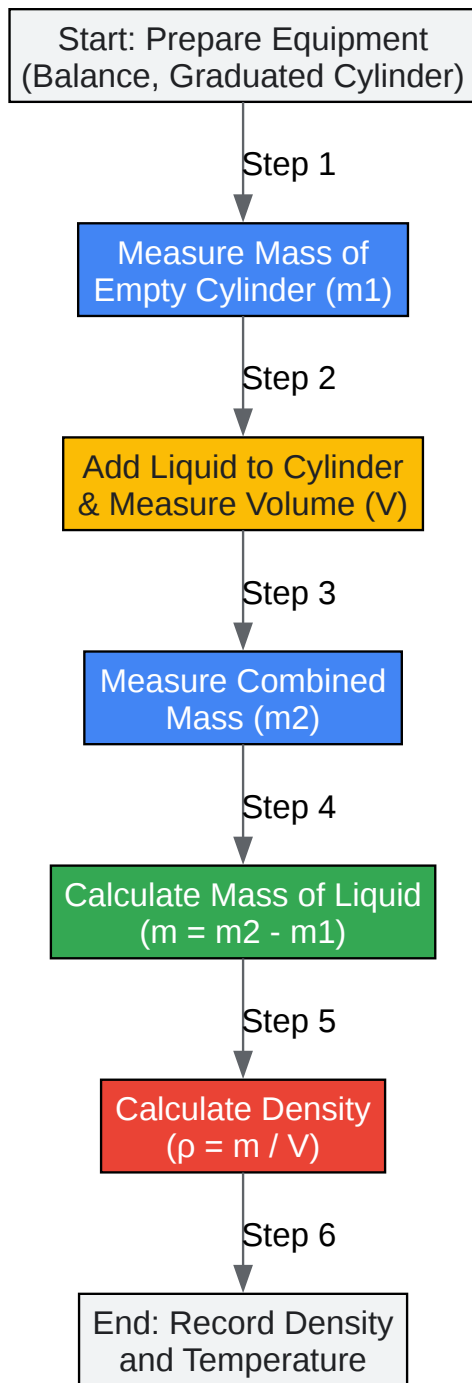
#### Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an electronic balance.
- A specific volume of **Ethyl 2-ethylacetoacetate** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The combined mass of the cylinder and the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass.
- The density is then calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .[\[5\]](#)[\[6\]](#)
- The temperature of the liquid is recorded, as density is temperature-dependent. For high precision, the measurement should be performed at a controlled temperature, such as 25 °C.

## Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's density.

## Workflow for Density Determination



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Caption: Logical workflow for the experimental determination of a liquid's density.

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